# A Comprehensive Technical Guide to trans-beta-Methylstyrene: Properties, Synthesis, and Applications

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *trans-beta-Methylstyrene* |
| *CAS No.:* | *637-50-3* |
| *Cat. No.:* | *B116674* |

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This guide provides an in-depth exploration of **trans-beta-methylstyrene**, a versatile aromatic hydrocarbon. Intended for researchers, chemists, and professionals in drug development and material science, this document synthesizes fundamental chemical data with practical insights into its synthesis, reactivity, and applications. The structure of this guide is designed to logically flow from foundational knowledge to practical application, ensuring a thorough understanding for professionals in the field.

## Core Chemical Identity and Properties

**trans-beta-Methylstyrene**, systematically named [(E)-prop-1-enyl]benzene, is an organic compound with the chemical formula $C_9H_{10}$.[1] It is a colorless to light yellow liquid characterized by a sweet, aromatic odor.[1] The "trans" configuration of the double bond imparts greater stability compared to its "cis" isomer, making it less prone to spontaneous polymerization under certain conditions.[1]

Two CAS (Chemical Abstracts Service) numbers are often associated with this compound: 873-66-5 and 637-50-3.[2] While both are referenced in various chemical databases, 873-66-5 is

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more consistently and specifically assigned to the trans isomer.

A summary of its key physicochemical properties is presented below for quick reference.

| Property | Value | Source(s) |
|---|---|---|
| CAS Number | 873-66-5 | [2][3][4] |
| Alternate CAS | 637-50-3 | [1][2] |
| Molecular Formula | $C_9H_{10}$ | [1][2][5] |
| Molecular Weight | 118.18 g/mol | [1][2][3] |
| IUPAC Name | [(E)-prop-1-enyl]benzene | [1][2] |
| Appearance | Colorless to light yellow liquid | [1][4][5] |
| Boiling Point | 175 °C | [4][5] |
| Melting Point | -29 °C | [4][5] |
| Flash Point | 52 °C | [1][2] |
| Density | 0.911 g/mL at 25 °C | [4][5] |
| Solubility | Soluble in acetone, benzene, ether, ethanol. Very poor solubility in water (0.014 g/100ml at 25°C). | [1][5] |
| Vapor Density | 4.1 (air = 1) | [1][5] |

# Synthesis and Manufacturing Pathways

The industrial production of **trans-beta-methylstyrene** has historically relied on established petrochemical processes. The choice of synthetic route is often dictated by the availability of starting materials, desired purity, and economic feasibility.

## Dehydrogenation of Cumene

One of the early methods for synthesizing β-methylstyrene involves the dehydrogenation of cumene (isopropylbenzene). This process typically requires high temperatures and a catalyst to

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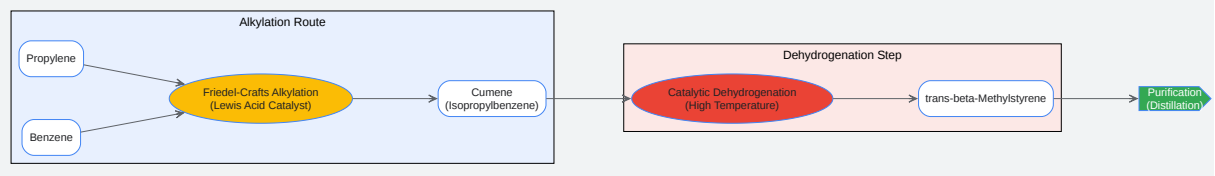
facilitate the removal of hydrogen atoms, leading to the formation of the desired double bond.

## Alkylation of Benzene

Another common approach is the alkylation of benzene with propylene. This Friedel-Crafts-type reaction is a cornerstone of industrial organic synthesis. The reaction is catalyzed by a Lewis acid, such as aluminum chloride, and proceeds through an electrophilic aromatic substitution mechanism. The initial product is cumene, which can then be dehydrogenated as described above.

The following diagram illustrates a generalized workflow for the synthesis of **trans-beta-methylstyrene**.

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Caption: Generalized workflow for the synthesis of **trans-beta-methylstyrene**.

# Key Reactions and Mechanistic Insights

The reactivity of **trans-beta-methylstyrene** is dominated by its carbon-carbon double bond, making it a valuable precursor in various organic transformations.

## Polymerization

As a styrene derivative, **trans-beta-methylstyrene** can undergo polymerization, typically initiated by heat or a catalyst, to form polystyrene-like materials.[1] These polymers can exhibit

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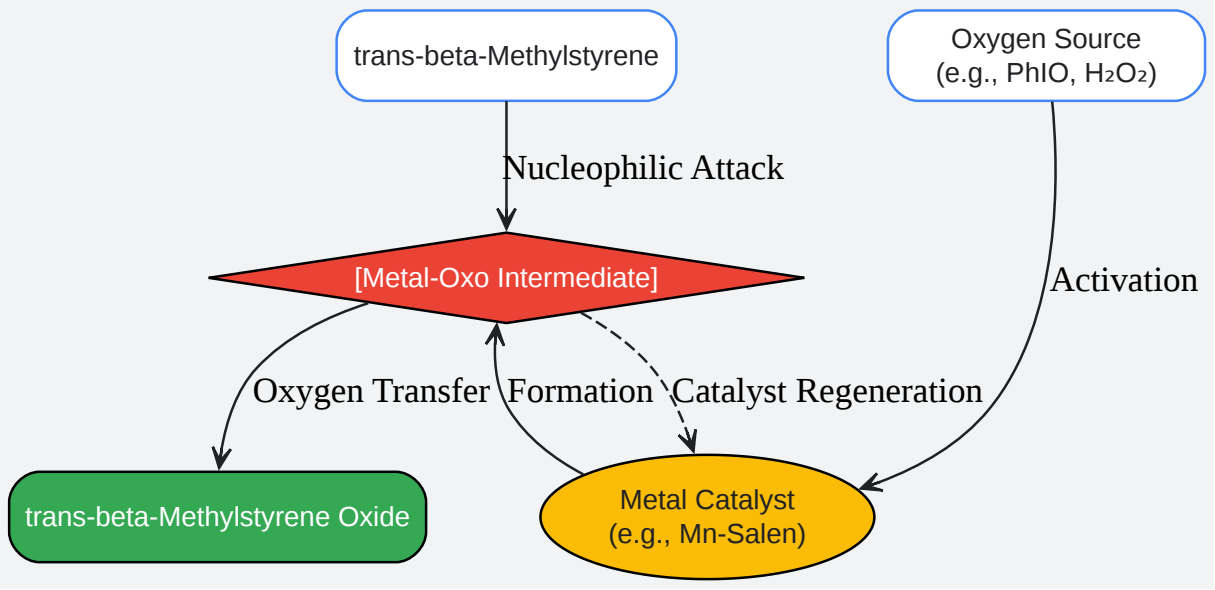
enhanced mechanical properties and thermal stability due to the presence of the methyl group.[1] The polymerization process is a critical application in the plastics and resins industry.

## Epoxidation

The double bond of **trans-beta-methylstyrene** is susceptible to epoxidation, a reaction that forms a three-membered ring containing an oxygen atom (an epoxide). This transformation is of significant interest as epoxides are versatile intermediates in organic synthesis. For instance, the electrochemical epoxidation of **trans-beta-methylstyrene** has been demonstrated using catalysts like manganese salen complexes.[1]

The following diagram illustrates the general mechanism of a metal-catalyzed epoxidation.

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Caption: General mechanism for the metal-catalyzed epoxidation of an alkene.

## Ozonolysis

Reaction with ozone leads to the cleavage of the double bond, yielding oxidation products such as benzaldehyde, acetaldehyde, acetic acid, and benzoic acid.[1] This reaction is a powerful tool for structural elucidation and the synthesis of carbonyl compounds.

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# Applications in Research and Industry

The unique chemical properties of **trans-beta-methylstyrene** make it a valuable compound in several fields.

- Polymer Science: It serves as a monomer for the production of high-performance polymers and copolymers used in coatings, adhesives, and plastics.[1]
- Chemical Synthesis: Its derivatives are employed as intermediates in the synthesis of pharmaceuticals and agrochemicals.[1] For example, it is used in the preparation of exo-chromans through the oxa-Povarov reaction.
- Industrial Solvents: Due to its solvent properties, it finds use in paint thinners and cleaning agents.[1]
- Research Applications: It is utilized in stereoselective synthesis strategies, such as multi-enzymatic cascade reactions for regio- and stereoselective aminohydroxylation.

# Safety, Handling, and Toxicology

**trans-beta-Methylstyrene** is a flammable liquid and requires careful handling to mitigate risks.[2][5]

## Hazard Classification

The compound is classified under the Globally Harmonized System (GHS) with the following primary hazards:

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| Hazard Class | GHS Category | Signal Word | Hazard Statement |
|---|---|---|---|
| Flammable Liquids | 3 | Warning | H226: Flammable liquid and vapor |
| Skin Corrosion/Irritation | 2 | Warning | H315: Causes skin irritation |
| Serious Eye Damage/Irritation | 2 | Warning | H318: Causes serious eye damage |
| Aspiration Hazard | 1 | Danger | H304: May be fatal if swallowed and enters airways |
| Respiratory Sensitization | - | Danger | H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled |
| Specific Target Organ Toxicity | Single Exposure | Warning | H335: May cause respiratory irritation |

Note: Percentages for some classifications may vary between suppliers.[2]

## Safe Handling and Storage

- Ventilation: Use only in well-ventilated areas or with local exhaust ventilation to control airborne concentrations.[5][6]
- Ignition Sources: Keep away from open flames, sparks, and other sources of ignition.[5][6] Use explosion-proof electrical equipment.[5][6] Above 52°C, explosive vapor/air mixtures may form.[2][5]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and appropriate respiratory protection, especially when engineering controls are insufficient.[5][7]
- Storage: Store in a cool, dry, well-ventilated area, away from strong oxidizing agents.[2][5][6] The container should be kept tightly closed.[6] It is recommended to store this substance

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only if stabilized.[2][5]

- Spills: In case of a spill, remove all ignition sources. Absorb the liquid with an inert material like sand and collect it in a sealable container for disposal according to local regulations.[2][5]

## First Aid Measures

- Inhalation: Move the person to fresh air and seek medical attention if respiratory symptoms occur.[2][5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[2][5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2][5]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[2][7]

# Experimental Protocol: Electrochemical Epoxidation

This protocol is a representative example of a reaction involving **trans-beta-methylstyrene**, based on literature descriptions.[1]

Objective: To synthesize **trans-beta-methylstyrene** oxide via electrochemical epoxidation.

Materials:

- **trans-beta-Methylstyrene**
- Dichloromethane ($CH_2Cl_2$)
- 1 M Sodium carbonate ($Na_2CO_3$) aqueous solution
- Jacobsen's catalyst (or a similar manganese salen complex)
- Electrochemical cell with appropriate electrodes (e.g., platinum)

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- Power supply
- Magnetic stirrer

Procedure:

- Cell Setup: Assemble a two-compartment electrochemical cell separated by a fritted glass disc.
- Electrolyte and Substrate Preparation:
  - In the anodic compartment, prepare a biphasic system consisting of a 1 M sodium carbonate aqueous solution.
  - Prepare a solution of **trans-beta-methylstyrene** and Jacobsen's catalyst in dichloromethane.
- Reaction Initiation:
  - Add the dichloromethane solution to the anodic compartment.
  - Begin vigorous stirring to ensure adequate mixing of the biphasic system.
- Electrolysis:
  - Apply a constant current or potential to the system. The specific electrical parameters will depend on the cell geometry and catalyst concentration.
  - Monitor the reaction progress using an appropriate analytical technique, such as gas chromatography (GC) or thin-layer chromatography (TLC).
- Workup and Purification:
  - Once the reaction is complete (as indicated by the consumption of the starting material), discontinue the electrolysis.
  - Separate the organic layer from the aqueous layer.

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- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure.
- Purify the resulting crude product (**trans-beta-methylstyrene** oxide) by column chromatography or distillation.

Self-Validation: The identity and purity of the product should be confirmed by spectroscopic methods such as $^{1}H$ NMR, $^{13}C$ NMR, and mass spectrometry. The yield should be calculated based on the initial amount of **trans-beta-methylstyrene**.

## References


- Smolecule. (n.d.). Buy **trans-beta-Methylstyrene** | 637-50-3.
- PubChem. (n.d.). **trans-beta-METHYLSTYRENE** | C9H10 | CID 252325. Retrieved from [Link]
- International Labour Organization & World Health Organization. (2021). ICSC 0736 - **trans-beta-METHYLSTYRENE**. Retrieved from [Link]


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## Sources


- 1. Buy trans-beta-Methylstyrene | 637-50-3 [smolecule.com]
- 2. trans-beta-METHYLSTYRENE | C9H10 | CID 252325 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 873-66-5|trans-β-Methylstyrene|BLD Pharm [bldpharm.com]
- 4. TRANS-BETA-METHYLSTYRENE | 873-66-5 [chemicalbook.com]
- 5. ICSC 0736 - trans-beta-METHYLSTYRENE [chemicalsafety.ilo.org]
- 6. fishersci.com [fishersci.com]
- 7. chemicalbook.com [chemicalbook.com]

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